

6-Amino-1-naphthalenesulfonic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Amino-1-naphthalenesulfonic acid

Cat. No.: B160885

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **6-Amino-1-naphthalenesulfonic acid**. The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is foundational to its safe handling. The following table summarizes key data for **6-Amino-1-naphthalenesulfonic acid**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1] [2] [3]
Molecular Weight	223.25 g/mol	[1] [2] [3]
Appearance	White to gray to red powder/crystal	
Water Solubility	0.33 g/L at 20 °C (for isomer 6-Amino-2-naphthalenesulfonic acid)	
Melting Point	Decomposes at 346.66 °C (for isomer 6-Amino-2-naphthalenesulfonic acid)	[4]
pH	3.63 (for isomer 6-Amino-2-naphthalenesulfonic acid)	[4]

Hazard Identification and Classification

6-Amino-1-naphthalenesulfonic acid is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and ensure a safe working environment. The following workflow outlines the key stages of handling this compound.



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Caption: Safe handling workflow for **6-Amino-1-naphthalenesulfonic acid**.

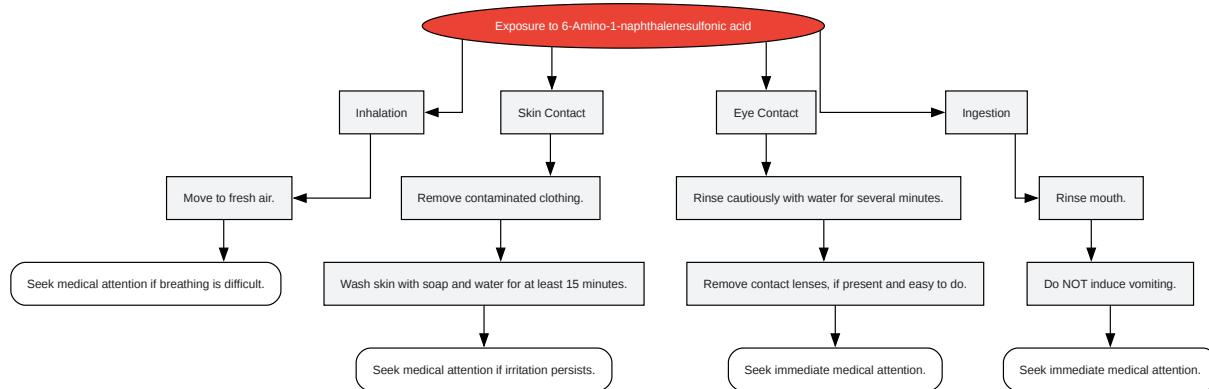
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **6-Amino-1-naphthalenesulfonic acid**.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for spill cleanup.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following diagram illustrates the recommended first aid procedures for different routes of exposure.

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Caption: First aid measures for exposure to **6-Amino-1-naphthalenesulfonic acid**.

Fire Fighting and Accidental Release Measures

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce carbon oxides, nitrogen oxides, and sulfur oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid breathing dust.
- Environmental Precautions: Prevent entry into drains and waterways.
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation. Place in a sealed, labeled container for disposal. Clean the spill area thoroughly with soap and water.

Toxicological Information

Detailed toxicological studies specifically for **6-Amino-1-naphthalenesulfonic acid** are not readily available in the public domain. However, data for the isomer 6-Amino-2-naphthalenesulfonic acid can provide some insight.

Test	Species	Route	Result
Acute Oral Toxicity (LD50)	Rat (female)	Oral	5000 mg/kg bw
Acute Dermal Toxicity (LD50)	Rat (male/female)	Dermal	> 2000 mg/kg bw
Toxicity to fish (LC50)	Danio rerio	-	> 100 mg/L (96 h)
Toxicity to daphnia (EC50)	Daphnia magna	-	> 100 mg/L (48 h)
Toxicity to algae (EC50)	Chlorella vulgaris	-	> 200 mg/L (72 h)

Data for 6-Amino-2-naphthalenesulfonic acid.[\[4\]](#)

Experimental Protocols: Dermal Irritation Testing

The assessment of skin irritation is a critical component of the safety evaluation for chemicals. The following is a summary of the methodology outlined in the OECD Guideline 404 for Acute Dermal Irritation/Corrosion.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Principle of the Test

A single dose of the test substance is applied to the skin of an animal, typically a rabbit. The substance is applied to a small area of skin (approximately 6 cm²) on one or more animals.[\[6\]](#) The degree of irritation is evaluated at specific intervals, and the reversibility of any observed effects is also assessed.

Test Procedure

- **Animal Selection and Preparation:** Healthy young adult albino rabbits are used. The fur on the back of the animal is clipped 24 hours before the test.
- **Application of Test Substance:** A small amount (typically 0.5 g of a solid) of the test substance is applied to the prepared skin and covered with a gauze patch and non-irritating tape.
- **Exposure Duration:** The exposure period is typically 4 hours.[\[7\]](#)
- **Observation:** After the exposure period, the patch is removed, and the skin is gently cleaned. Skin reactions are evaluated for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[\[7\]](#)
- **Grading of Skin Reactions:** Skin reactions are scored based on a standardized grading scale. For example, erythema can be scored from 0 (no erythema) to 4 (severe erythema).[\[5\]](#)

Data Interpretation

The scores for erythema and edema are used to calculate a primary irritation index. This index, along with the nature and reversibility of the skin reactions, is used to classify the substance's skin irritation potential.

Disposal Considerations

All waste materials contaminated with **6-Amino-1-naphthalenesulfonic acid** should be treated as hazardous waste. Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or the environment.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. All personnel handling this chemical should be adequately trained and familiar with the contents of the Safety Data Sheet (SDS) provided by the manufacturer.

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